

# Technical Safety Guide for 1-Chloro-2-methoxybenzene-d3

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chloro-2-methoxybenzene-d3

Cat. No.: B12301412

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety data for **1-Chloro-2-methoxybenzene-d3**. The safety information presented is primarily based on the non-deuterated analogue, 1-Chloro-2-methoxybenzene (CAS 766-51-8), as specific comprehensive safety data for the deuterated compound is limited. The primary use of **1-Chloro-2-methoxybenzene-d3** is as a tracer or internal standard in quantitative analysis.<sup>[1]</sup> The isotopic substitution of hydrogen with deuterium is not expected to significantly alter the chemical's primary hazards.

## Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of 1-Chloro-2-methoxybenzene.

Property	Value
Molecular Formula	C <sub>7</sub> H <sub>4</sub> D <sub>3</sub> ClO
Molecular Weight	145.60 g/mol <a href="#">[1]</a>
Boiling Point	195 °C <a href="#">[2]</a>
Melting Point	-27 °C <a href="#">[2]</a>
Density	1.123 g/mL <a href="#">[2]</a>
Flash Point	76 °C / 168.8 °F <a href="#">[3]</a>
Refractive Index	1.545 <a href="#">[2]</a>
LogP (Octanol/Water)	2.68 <a href="#">[2]</a>

## Hazard Identification and GHS Classification

This substance is considered hazardous. The GHS classification is based on data for 1-Chloro-2-methoxybenzene.

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 4	H227: Combustible liquid <a href="#">[4]</a>
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed <a href="#">[4]</a>
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin <a href="#">[4]</a>
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled <a href="#">[4]</a>
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation <a href="#">[4]</a>
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation <a href="#">[4]</a>
Specific target organ toxicity	Category 3	H335: May cause respiratory irritation <a href="#">[4]</a>

## Safe Handling and Storage Protocols

Adherence to proper handling and storage procedures is critical to ensure personnel safety and maintain the integrity of the chemical.

## Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3]
- Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.[5]
- Respiratory Protection: Ensure adequate ventilation. If exposure limits are exceeded, use a NIOSH-approved respirator.[6]

## Handling

- Avoid contact with skin, eyes, and clothing.[3][7]
- Do not breathe mist, vapors, or spray.[8]
- Wash hands thoroughly after handling.[7]
- Keep away from open flames, hot surfaces, and sources of ignition.[3]

## Storage

- Store in a cool, dry, well-ventilated area away from incompatible substances.[7]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[3]
- Incompatible materials include strong oxidizing agents.[3]

## Emergency and First Aid Procedures

Detailed protocols for responding to exposure or spills are outlined below.

## First Aid Measures

- Inhalation: Remove to fresh air. If breathing is difficult, give oxygen. Get medical attention.[[7](#)]  
[[8](#)]
- Skin Contact: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical aid.[[7](#)]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[[7](#)]
- Ingestion: Do NOT induce vomiting. If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Get medical aid.[[7](#)]

## Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO<sub>2</sub>), dry chemical, or alcohol-resistant foam.[[3](#)] Water mist may be used to cool closed containers.[[3](#)]
- Specific Hazards: The material is combustible, and containers may explode when heated.[[3](#)] Thermal decomposition can lead to the release of irritating gases and vapors, including carbon monoxide, carbon dioxide, and hydrogen chloride gas.[[3](#)]

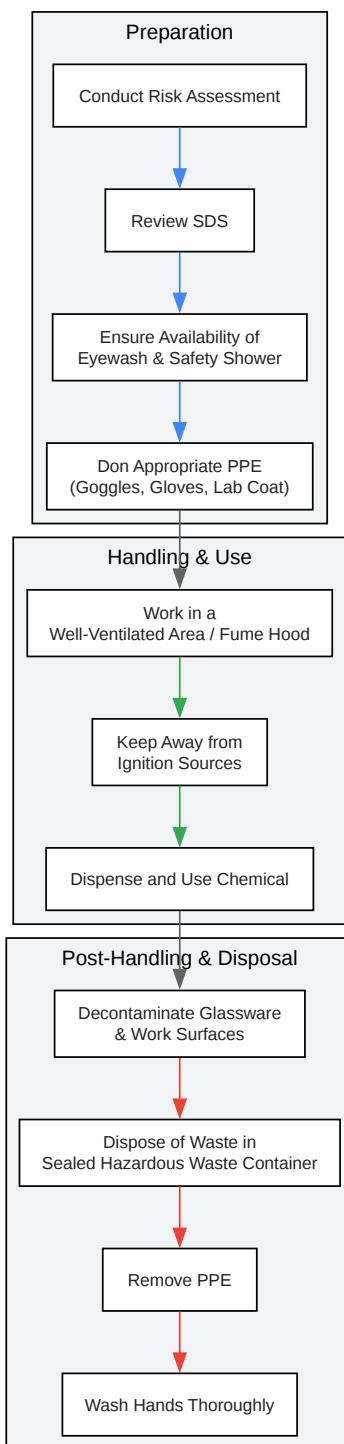
## Accidental Release Measures

- Absorb the spill with an inert material (e.g., dry sand or earth) and place it into a chemical waste container.[[7](#)]
- Use a spark-proof tool and provide ventilation.[[7](#)]
- Avoid runoff into storm sewers and ditches.[[7](#)]

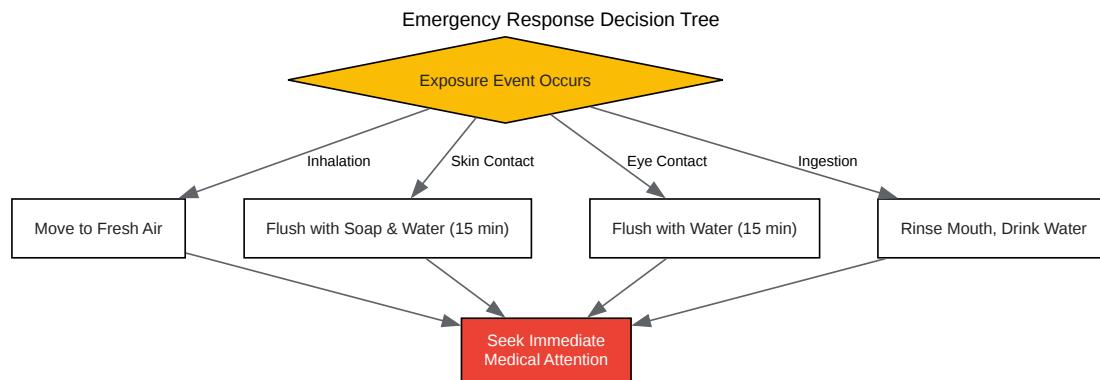
## Experimental Workflows and Logical Relationships

The following diagrams illustrate key procedural workflows for ensuring safety when working with **1-Chloro-2-methoxybenzene-d3**.

## Safe Handling Workflow for 1-Chloro-2-methoxybenzene-d3

[Click to download full resolution via product page](#)

Caption: General laboratory safe handling workflow.



[Click to download full resolution via product page](#)

Caption: First aid response for personnel exposure.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. medchemexpress.com [medchemexpress.com]
- 2. 1-chloro-2-methoxybenzene [stenutz.eu]
- 3. fishersci.com [fishersci.com]
- 4. 2-Chloroanisole | C7H7ClO | CID 13011 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. echemi.com [echemi.com]

- 7. 1-Chloro-3-methoxybenzene(2845-89-8)MSDS Melting Point Boiling Density Storage Transport [m.chemicalbook.com]
- 8. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Technical Safety Guide for 1-Chloro-2-methoxybenzene-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12301412#1-chloro-2-methoxybenzene-d3-safety-data-sheet]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)